

1,8-diiodonaphthalene molecular weight and formula

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Compound of Interest

Compound Name: 1,8-Diiodonaphthalene

Cat. No.: B175167

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An In-depth Technical Guide on 1,8-Diiodonaphthalene

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is critical. This document provides a concise technical overview of **1,8-diiodonaphthalene**, focusing on its molecular formula and weight.

Molecular Properties of 1,8-Diiodonaphthalene

1,8-Diiodonaphthalene is an aromatic compound characterized by a naphthalene backbone with two iodine substituents at the 1 and 8 positions.^{[1][2]} This structural arrangement imparts specific chemical properties that make it a subject of interest in various research and development applications.

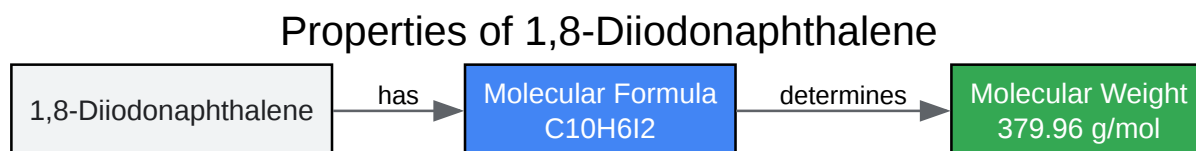
Quantitative Data Summary

The core molecular data for **1,8-diiodonaphthalene** is summarized in the table below. The molecular formula is consistently reported as C₁₀H₆I₂.^{[1][2][3]} The molecular weight is approximately 379.96 g/mol.^{[1][3][4]}

Parameter	Value	Source
Molecular Formula	C10H6I2	PubChem[1], Sigma-Aldrich, Alfa Chemistry[3]
Molecular Weight	379.96 g/mol	PubChem[1], Sigma-Aldrich, Alfa Chemistry[3]
CAS Number	1730-04-7	Sigma-Aldrich, Ark Pharma Scientific Limited[4]
Appearance	Light yellow to brown solid crystals	ChemicalBook[5]
Melting Point	109-113 °C	Sigma-Aldrich, ChemicalBook[5]

Logical Relationship Diagram

The following diagram illustrates the relationship between the common name of the compound and its fundamental molecular properties.



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Core properties of **1,8-diiodonaphthalene**.

This document is intended for a technical audience and assumes a foundational knowledge of chemistry. The experimental protocols for determining molecular weight and formula, such as mass spectrometry and elemental analysis, are standard laboratory procedures and are not detailed here.

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References

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